

5-Chlorosalicylamide: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: 5-Chlorosalicylamide

Cat. No.: B1209129

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Introduction

5-Chlorosalicylamide is a chemical compound with applications in research and development, particularly in the synthesis of novel pharmaceutical agents and other bioactive molecules. As its use in laboratory settings becomes more prevalent, a thorough understanding of its safety profile, toxicological properties, and appropriate handling procedures is paramount for the protection of researchers, scientists, and drug development professionals. This in-depth technical guide synthesizes the available data to provide a comprehensive overview of the hazards associated with **5-Chlorosalicylamide** and offers pragmatic guidance for its safe management in a research environment. Due to the limited specific toxicological data for **5-Chlorosalicylamide**, this guide incorporates information from structurally related compounds, such as 5-chlorosalicylic acid and other salicylamides, to provide a more complete risk perspective.

Chemical and Physical Properties

A foundational understanding of the physicochemical characteristics of **5-Chlorosalicylamide** is essential for anticipating its behavior and potential for exposure.

Property	Value	Source
Chemical Name	5-chloro-2-hydroxybenzamide	PubChem[1]
Synonyms	5-Chlorosalicylamide	PubChem[1]
CAS Number	7120-43-6	ChemicalBook[2]
Molecular Formula	C ₇ H ₆ ClNO ₂	ChemicalBook[2]
Molecular Weight	171.58 g/mol	PubChem[1]
Physical State	Solid	Sigma-Aldrich[3]
Melting Point	223-226°C	Sigma-Aldrich[3]
Density	1.447 g/cm ³	ChemicalBook[2]

Toxicological Profile: A Data-Driven Assessment

Direct and comprehensive toxicological data for **5-Chlorosalicylamide** is notably scarce in publicly available literature.[2][4] Therefore, a precautionary approach is warranted, and an assessment of structurally similar compounds is necessary to infer potential hazards.

Acute Toxicity

Safety Data Sheets for **5-Chlorosalicylamide** consistently lack specific LD50 values for oral, dermal, and inhalation routes of exposure, with most stating "no data available".[2][5] However, data from related compounds can provide valuable insights:

- 5-Chlorosalicylic acid: The oral LD50 in rats for this closely related compound is reported to be 250 mg/kg, indicating significant toxicity if ingested.
- Salicylamide: The acute lethal dose of salicylamide in animals is estimated to be between 0.5 and 5 g/kg.[2] Overdosage is associated with central nervous system depression, hypotension, and respiratory arrest.[2]

Given this information, it is prudent to treat **5-Chlorosalicylamide** as a substance with the potential for moderate to high acute oral toxicity.

Irritation and Sensitization

There is consistent evidence from multiple sources that **5-Chlorosalicylamide** is an irritant.[1][2]

- Skin Irritation: Classified as a skin irritant (Category 2).[1][2] Causes skin irritation.[2]
- Eye Irritation: Classified as a serious eye irritant (Category 2).[1][2] Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

No data is currently available regarding the potential for skin sensitization.[5]

Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is a significant data gap for the chronic effects of **5-Chlorosalicylamide**. Safety Data Sheets explicitly state that no data is available for carcinogenicity, mutagenicity, or reproductive toxicity.[5]

However, a study on 5-chlorosalicylic acid, a potential metabolite, showed mutagenic activity in *Salmonella typhimurium*. [6] This finding suggests a potential for genotoxicity and underscores the need for stringent handling precautions to minimize long-term exposure.

Hazard Identification and Classification

Based on the available information, **5-Chlorosalicylamide** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Acute toxicity, oral (inferred)	-	Harmful if swallowed

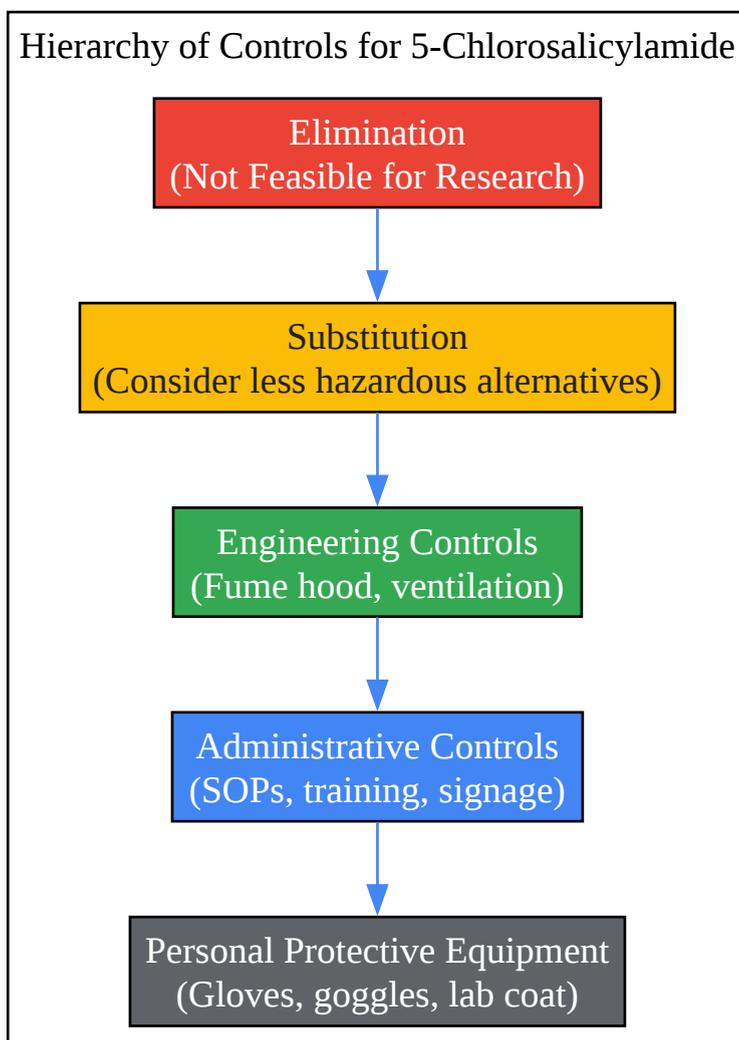
Signal Word: Warning[2]

Pictogram:[2][3]

- GHS07 (Exclamation Mark)

Exposure Control and Personal Protection: A Hierarchy of Controls

Given the irritant nature of **5-Chlorosalicylamide** and the lack of comprehensive toxicity data, a risk-based approach to exposure control is essential. The hierarchy of controls should be applied to minimize potential exposure.



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Caption: Hierarchy of controls for managing exposure to **5-Chlorosalicylamide**.

Engineering Controls

- Ventilation: Work with **5-Chlorosalicylamide** should be conducted in a well-ventilated area. [2] A laboratory fume hood is the recommended primary engineering control to minimize inhalation of dust or aerosols.[7]

Administrative Controls

- Standard Operating Procedures (SOPs): Develop and implement detailed SOPs for the handling, storage, and disposal of **5-Chlorosalicylamide**.

- Training: All personnel handling the compound must be trained on its hazards, safe handling procedures, and emergency protocols.
- Signage: Clearly label areas where **5-Chlorosalicylamide** is stored and used with appropriate hazard warnings.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **5-Chlorosalicylamide**.

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[2]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[2]
 - Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[2]
- Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[8]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical for preventing accidental exposure and ensuring laboratory safety.

Handling

- Avoid contact with skin and eyes.[2]
- Avoid formation of dust and aerosols.[2]
- Wash hands thoroughly after handling.[2]
- Use non-sparking tools to prevent ignition sources.[2]

Storage

- Store in a tightly closed container.[2]
- Keep in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials and foodstuff containers.[2]

Emergency Procedures: A Step-by-Step Guide

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical help.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Spill Response

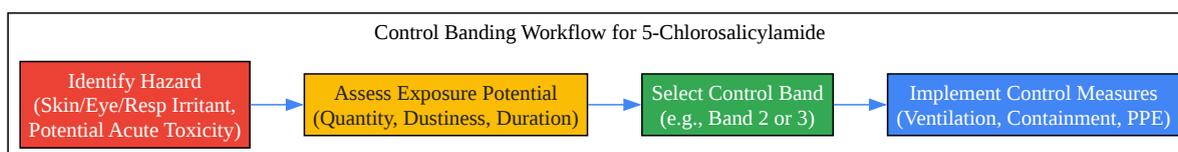
- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection, gloves, and eye protection. Avoid breathing dust.[2]
- Containment and Cleanup: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2] Carefully sweep up the spilled material and place it in a suitable, closed container for disposal.[8] Use spark-proof tools.[2]

Disposal Considerations

Dispose of **5-Chlorosalicylamide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]

The Precautionary Principle: Addressing Data Gaps with Control Banding

The absence of established Occupational Exposure Limits (OELs) for **5-Chlorosalicylamide** necessitates a proactive and precautionary approach to risk management.[9] Control banding is a valuable tool in such scenarios.[9][10] It is a qualitative risk assessment method that groups workplace risks into control categories or "bands" based on hazard and exposure information.[9]



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Caption: A simplified workflow for applying control banding to **5-Chlorosalicylamide**.

By evaluating the hazard statements (irritant) and considering the potential for dust generation and the scale of work, a suitable control band can be selected. This, in turn, dictates the necessary level of control, from general ventilation for small quantities to containment in a glove box for larger amounts or procedures with a high potential for aerosolization.

Conclusion

While **5-Chlorosalicylamide** holds promise as a building block in chemical synthesis, the current lack of comprehensive toxicological data demands a high degree of caution. This guide emphasizes a conservative approach to its handling, grounded in the principles of the hierarchy of controls and supplemented by risk management strategies like control banding. By adhering to the protocols outlined herein, researchers and drug development professionals can mitigate the potential risks associated with this compound and maintain a safe and healthy laboratory environment. Further toxicological studies are necessary to fully elucidate the safety profile of **5-Chlorosalicylamide**.

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